

"Methyl 2-(sulfamoylmethyl)benzoate" CAS number and identifiers

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Compound of Interest	
Compound Name:	Methyl 2-(sulfamoylmethyl)benzoate
Cat. No.:	B053720

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In-Depth Technical Guide: Methyl 2-(sulfamoylmethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Methyl 2-(sulfamoylmethyl)benzoate**, focusing on its identifiers, chemical properties, and available data. This information is crucial for researchers and professionals involved in chemical synthesis, drug discovery, and development.

Core Compound Identifiers

Methyl 2-(sulfamoylmethyl)benzoate is a distinct chemical entity with a range of identifiers used across various chemical databases and regulatory bodies. The primary identifier for this compound is its CAS number, which is 112941-26-1.^{[1][2]} This number is a unique numerical identifier assigned by the Chemical Abstracts Service (CAS) to every chemical substance described in the open scientific literature.

A comprehensive list of identifiers for **Methyl 2-(sulfamoylmethyl)benzoate** is provided in the table below, offering a quick reference for database searches and regulatory submissions.

Identifier Type	Value
CAS Number	112941-26-1
PubChem CID	13958774
IUPAC Name	methyl 2-(sulfamoylmethyl)benzoate
InChI	InChI=1S/C9H11NO4S/c1-14-9(11)8-5-3-2-4-7(8)6-15(10,12)13/h2-5H,6H2,1H3,(H2,10,12,13)
InChIKey	DBOUFFTHAEAVMJC-UHFFFAOYSA-N
SMILES	COC(=O)C1=CC=CC=C1CS(=O)(=O)N
Molecular Formula	C9H11NO4S
Molecular Weight	229.26 g/mol
European Community (EC) Number	419-010-5, 680-239-0
DSSTox Substance ID	DTXSID20879518

Source: PubChem, European Chemicals Agency (ECHA)[\[1\]](#)

Chemical and Physical Properties

Understanding the physicochemical properties of a compound is fundamental for its application in research and development. The following table summarizes the key computed and experimental properties of **Methyl 2-(sulfamoylmethyl)benzoate**.

Property	Value
Molecular Weight	229.26 g/mol
Molecular Formula	C9H11NO4S
XLogP3-AA	0.9
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4
Exact Mass	229.04087901 Da
Monoisotopic Mass	229.04087901 Da
Topological Polar Surface Area	94.8 Å ²
Heavy Atom Count	15
Formal Charge	0
Complexity	319
Isotope Atom Count	0
Defined Atom Stereocenter Count	0
Undefined Atom Stereocenter Count	0
Defined Bond Stereocenter Count	0
Undefined Bond Stereocenter Count	0
Covalently-Bonded Unit Count	1
Compound Is Canonicalized	Yes

Source: PubChem[[1](#)]

Synonyms and Alternative Names

In scientific literature and commercial listings, **Methyl 2-(sulfamoylmethyl)benzoate** may be referred to by several alternative names. Awareness of these synonyms is essential for comprehensive literature searches.

Synonym

o-Carbomethoxybenzyl sulfonamide

Methyl 2-(Aminosulfonylmethyl)benzoate

Benzoic acid, 2-((aminosulfonyl)methyl)-, methyl ester

Benzoic acid, 2-[(aminosulfonyl)methyl]-, methyl ester

2-(Methyl formate)benzyl sulfonamide

Methyl 2-((aminosulfonyl)methyl)benzoate

2-Carbomethoxybenzylsulfonamide

methyl-a-aminosulfonyl-o-toluate

2-methoxycarbonylbenzylsulfonamide

2-(Carbamethoxybenzyl sulfonamide

(2-methoxycarbonylbenzyl)sulfonamide

Methyl 2-[(sulfamoyl)methyl]benzoate

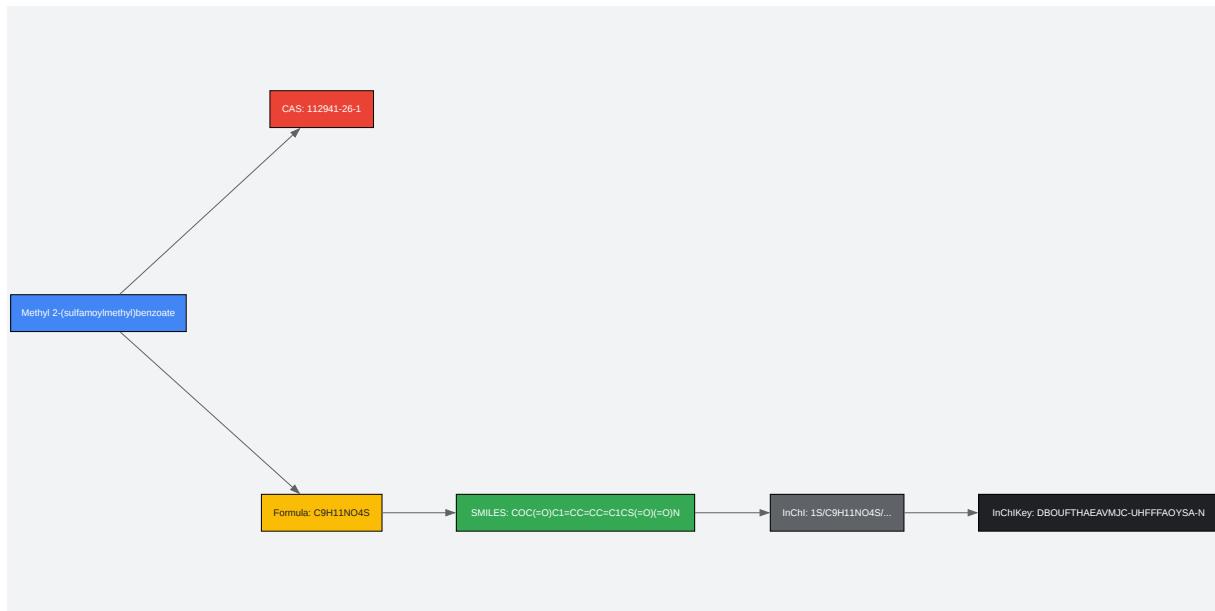
2-(sulfamoylmethyl)benzoic acid methyl ester

2-(Aminosulfonylmethyl)benzoic Acid Methyl Ester

Source: PubChem, CymitQuimica[1][2]

Logical Relationship of Identifiers

The various identifiers for a chemical compound are interconnected, providing different layers of information from a simple numerical tag to a complete structural description. The following diagram illustrates the logical flow from the common name to the detailed structural identifiers.



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Caption: Logical flow from the common chemical name to its structural identifiers.

Experimental Protocols

Currently, detailed, publicly available experimental protocols for the synthesis or use of **Methyl 2-(sulfamoylmethyl)benzoate** in specific assays or biological systems are limited. While some patents describe its synthesis, they do not provide the level of detail required for replication in a research setting. Researchers interested in the synthesis of this compound may refer to patents in the field of organic compound synthesis for general guidance.[3][4][5]

Signaling Pathways and Biological Activity

As of the date of this guide, there is no significant information available in the public domain regarding the specific biological activity of **Methyl 2-(sulfamoylmethyl)benzoate** or its

involvement in any signaling pathways. Further research is required to elucidate its potential pharmacological or biological roles.

This guide serves as a foundational resource for professionals working with **Methyl 2-(sulfamoylmethyl)benzoate**. For the most current information, it is recommended to consult the primary chemical databases and scientific literature.

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References

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